

1-Nitro-4-tert-butyl-2,6-dimethylbenzene stability and storage conditions

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Compound of Interest

Compound Name: 1-Nitro-4-tert-butyl-2,6-dimethylbenzene

Cat. No.: B1267350

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Technical Support Center: 1-Nitro-4-tert-butyl-2,6-dimethylbenzene

Disclaimer: Specific stability and storage data for **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** (CAS No. 6279-89-6) is not readily available in published literature. The following information is based on the general properties of polysubstituted nitroaromatic compounds and data from structurally similar molecules. Researchers should always perform a small-scale stability assessment under their specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the general stability characteristics of **1-Nitro-4-tert-butyl-2,6-dimethylbenzene**?

A1: **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** is a polysubstituted nitroaromatic compound.^[1] Generally, the nitro group, combined with the stability of the benzene ring, makes nitroaromatic compounds resistant to oxidative degradation.^[2] The bulky tert-butyl and methyl groups on the benzene ring may provide some steric hindrance, potentially influencing its reactivity and stability. However, like many nitroaromatic compounds, it should be considered potentially reactive and handled with care.

Q2: What are the recommended storage conditions for **1-Nitro-4-tert-butyl-2,6-dimethylbenzene**?

A2: Based on general guidelines for similar nitroaromatic compounds, it is recommended to store **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][5] It should be kept away from heat, sparks, open flames, and other sources of ignition.[3] Some sources suggest storing under an inert atmosphere, such as nitrogen, to prevent potential degradation.

Q3: What materials are incompatible with **1-Nitro-4-tert-butyl-2,6-dimethylbenzene**?

A3: While specific incompatibility data is unavailable for this compound, general guidelines for nitroaromatic compounds suggest avoiding contact with strong oxidizing agents, strong reducing agents, strong acids, and strong bases. Reactions with these substances can be vigorous and potentially lead to decomposition or hazardous situations.

Q4: Are there any known decomposition products for this compound?

A4: Specific decomposition products for **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** have not been documented in the available resources. However, thermal decomposition of nitroaromatic compounds can release toxic gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[3]

Troubleshooting Guide

Issue	Possible Cause	Suggested Action
Change in physical appearance (e.g., color darkening, crystallization).	Decomposition or contamination.	Do not use the material. Dispose of it according to your institution's hazardous waste protocols. Consider acquiring a fresh batch.
Inconsistent experimental results using a previously reliable batch.	Degradation of the compound leading to lower purity.	Perform a purity analysis (e.g., HPLC, GC-MS, NMR) to confirm the integrity of the compound. If degradation is confirmed, procure a new sample.
Pressure buildup in the storage container.	Gaseous decomposition products forming.	CAUTION: Handle with extreme care in a well-ventilated fume hood. Do not attempt to open a visibly pressurized container. Contact your institution's safety officer for guidance on handling and disposal.

Quantitative Data Summary

Due to the lack of specific experimental data for **1-Nitro-4-tert-butyl-2,6-dimethylbenzene**, a quantitative stability profile cannot be provided. The table below summarizes general storage recommendations for nitroaromatic compounds based on available safety data for similar molecules.

Parameter	Recommended Condition	Source (Analogous Compounds)
Storage Temperature	Cool, dry place	[3][4][5]
Atmosphere	Tightly sealed container; consider inert gas (e.g., Nitrogen)	
Light Sensitivity	Store in a light-resistant container (amber vial).	General laboratory best practice for organic compounds.
Incompatibilities	Strong oxidizing agents, strong reducing agents, strong acids, strong bases.	General chemical safety guidelines.

Experimental Protocols

Protocol: Assessment of Compound Stability by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the stability of a sample of **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** over time.

1. Materials:

- **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Reference standard of **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** (if available, of known purity)
- HPLC system with a UV detector and a C18 reverse-phase column

2. Standard Preparation:

- Prepare a stock solution of the reference standard in acetonitrile at a known concentration (e.g., 1 mg/mL).

- Prepare a series of dilutions from the stock solution to create a calibration curve (e.g., 100 µg/mL, 50 µg/mL, 25 µg/mL, 10 µg/mL, 5 µg/mL).

3. Sample Preparation:

- Prepare a solution of the **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** sample to be tested in acetonitrile at the same concentration as the stock solution of the reference standard.

4. HPLC Method:

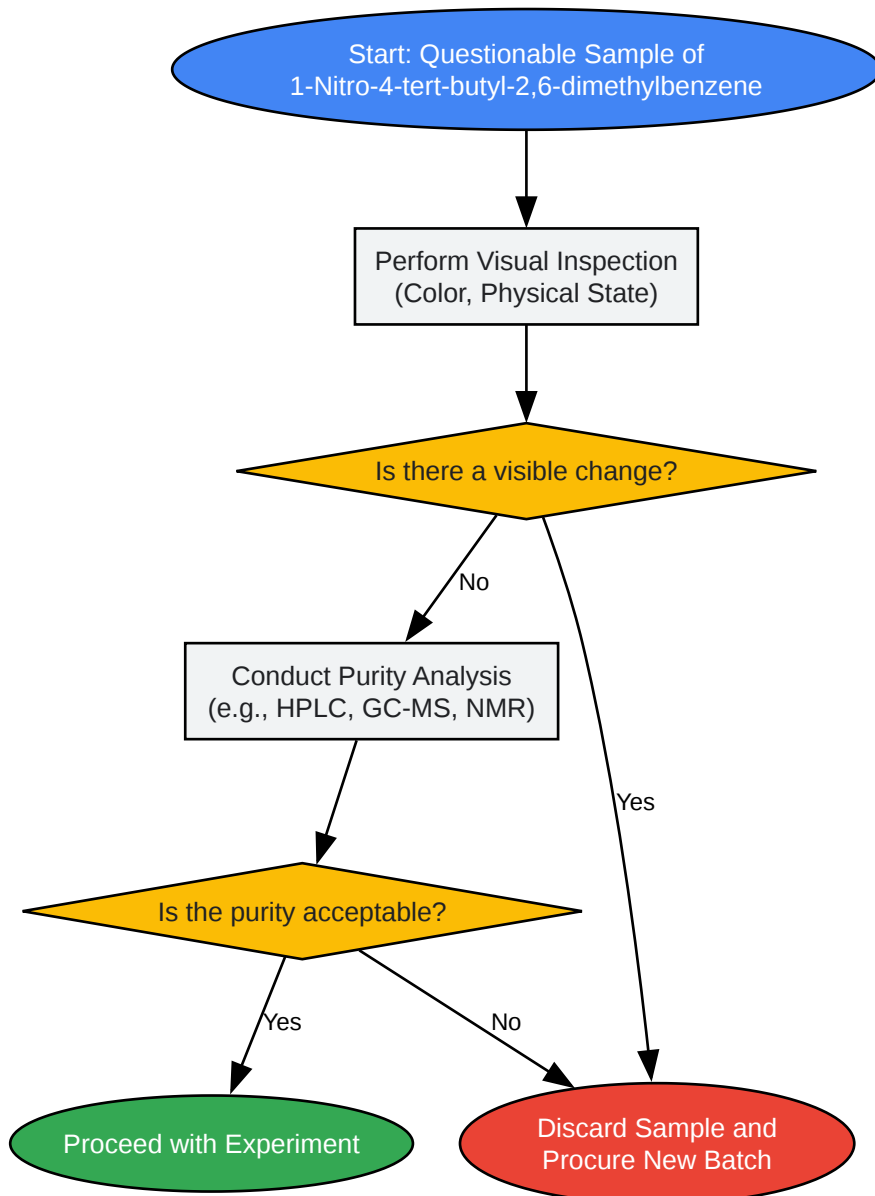
- Mobile Phase: A gradient of acetonitrile and water is typically effective for nitroaromatic compounds. A starting point could be 60:40 acetonitrile:water, with a gradient to 90:10 acetonitrile:water over 15 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Injection Volume: 10 µL
- Detection Wavelength: Nitroaromatic compounds typically have strong UV absorbance. A starting wavelength of 254 nm is recommended.
- Run Time: 20 minutes

5. Procedure:

- Inject the calibration standards to establish a calibration curve.
- Inject the sample solution.
- Analyze the chromatogram of the sample for the main peak corresponding to **1-Nitro-4-tert-butyl-2,6-dimethylbenzene** and any additional peaks that may indicate impurities or degradation products.
- Quantify the purity of the sample by comparing the peak area of the main component to the total peak area of all components.
- To assess stability over time, store the sample under desired conditions (e.g., room temperature, refrigerated, protected from light) and re-analyze at regular intervals (e.g., 1 week, 1 month, 3 months). A decrease in the main peak area and the appearance of new peaks would indicate degradation.

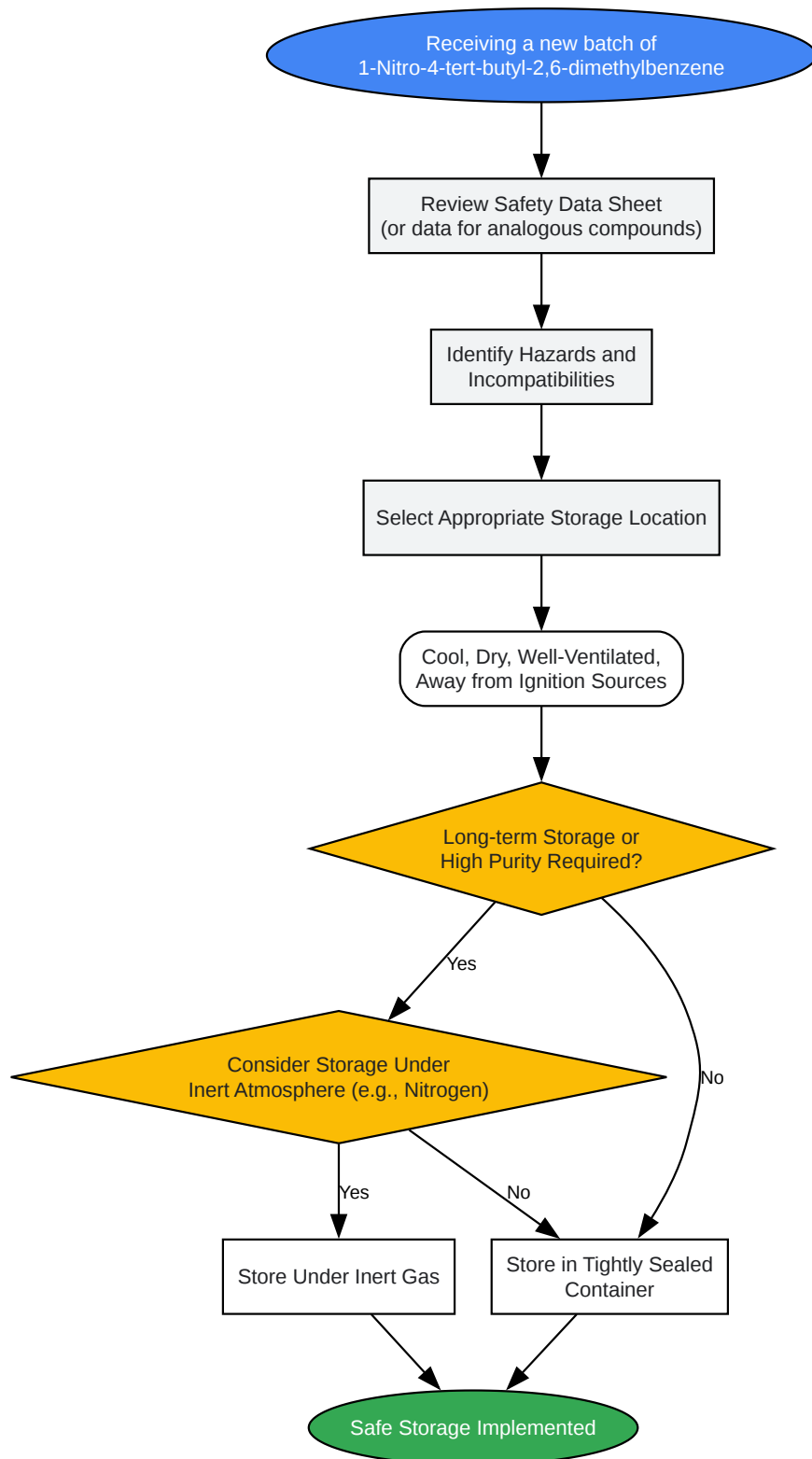
Visualizations

Troubleshooting Workflow for Sample Stability Assessment

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Caption: Troubleshooting workflow for assessing sample stability.

Recommended Storage and Handling Decision Process

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Caption: Decision process for storage and handling.

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References

- 1. 1-Nitro-4-tert-butyl-2,6-dimethylbenzene | 6279-89-6 | Benchchem [benchchem.com]
- 2. Nitroaromatic Compounds, from Synthesis to Biodegradation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. hmdb.ca [hmdb.ca]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
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